

Physicochemical Properties of Methyl Elaidate: A Technical Guide

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Compound of Interest

Compound Name: Methyl elaidate

Cat. No.: B153853

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Abstract

Methyl elaidate, the methyl ester of elaidic acid, is a monounsaturated trans fatty acid that serves as a crucial reference standard in lipid analysis and holds potential significance in various research domains, including metabolic studies and drug development. Understanding its fundamental physicochemical properties is paramount for its effective application in experimental settings. This technical guide provides a comprehensive overview of the core physicochemical characteristics of **methyl elaidate**, detailed experimental protocols for their determination, and a visualization of its role in a key biological signaling pathway.

Core Physicochemical Properties

The following tables summarize the key quantitative physicochemical properties of **methyl elaidate**.

Table 1: General and Physical Properties

Property	Value	Source(s)
Molecular Formula	C ₁₉ H ₃₆ O ₂	[1][2][3][4]
Molecular Weight	296.49 g/mol	[1]
Appearance	Colorless to amber clear liquid	
Melting Point	9-10 °C	
Boiling Point	351.45 °C (at 760 mmHg); 220 °C (at 24 mmHg); 164-165 °C (at 0.5 Torr)	
Density	0.871 g/mL at 20 °C	
Refractive Index (n _{20/D})	1.450 - 1.452	
Flash Point	92.40 °C (estimated)	
Vapor Pressure	6.29 x 10 ⁻⁶ mmHg at 25 °C (estimated)	

Table 2: Solubility and Partitioning

Property	Value	Source(s)
Solubility in Water	0.005588 mg/L at 25 °C (estimated)	
Solubility in Organic Solvents	Soluble in most organic solvents, including chloroform and methanol.	
LogP (o/w)	7.45 - 8.16 (estimated)	

Experimental Protocols

The following sections outline the methodologies for determining the key physicochemical properties of **methyl elaidate**.

Melting Point Determination

The melting point of **methyl elaidate** can be determined using a capillary melting point apparatus.

Protocol:

- **Sample Preparation:** A small amount of liquid **methyl elaidate** is introduced into a capillary tube, which is then sealed at one end. Given its low melting point, the sample may need to be cooled to solidify before determination.
- **Apparatus Setup:** The capillary tube is placed in the heating block of the melting point apparatus.
- **Heating:** The sample is heated at a controlled rate. An initial rapid heating can be used to approximate the melting point, followed by a slower heating rate (e.g., 1-2 °C per minute) near the expected melting point for an accurate measurement.
- **Observation:** The temperature at which the first droplet of liquid appears and the temperature at which the entire solid mass turns into a clear liquid are recorded as the melting point range. For a pure substance, this range is typically narrow.

Boiling Point Determination

The boiling point can be determined at atmospheric or reduced pressure.

Protocol (Atmospheric Pressure):

- **Apparatus:** A small quantity of **methyl elaidate** is placed in a distillation flask. A thermometer is positioned so that the top of the bulb is level with the side arm of the flask.
- **Heating:** The flask is heated gently.
- **Observation:** The temperature is recorded when the liquid boils and a stable temperature is reached, with vapor condensing on the thermometer bulb. This stable temperature is the boiling point.

Density Measurement

The density of liquid **methyl elaidate** can be determined using a pycnometer or a digital density meter.

Protocol (Pycnometer):

- **Calibration:** The empty pycnometer is weighed. It is then filled with a reference liquid of known density (e.g., deionized water) at a specific temperature (e.g., 20 °C) and weighed again.
- **Sample Measurement:** The pycnometer is cleaned, dried, and filled with **methyl elaidate** at the same temperature and weighed.
- **Calculation:** The density of **methyl elaidate** is calculated using the weights of the empty pycnometer, the pycnometer with the reference liquid, and the pycnometer with the sample, along with the known density of the reference liquid.

Refractive Index Measurement

The refractive index is measured using a refractometer, typically at the sodium D-line (589 nm) and at a controlled temperature (e.g., 20 °C).

Protocol:

- **Calibration:** The refractometer is calibrated using a standard with a known refractive index.
- **Sample Application:** A few drops of **methyl elaidate** are placed on the prism of the refractometer.
- **Measurement:** The instrument measures the angle of refraction and displays the refractive index.

Solubility Determination

Protocol (Qualitative):

- A small, measured amount of **methyl elaidate** is added to a test tube containing a specific volume of the solvent (e.g., water, ethanol, chloroform).

- The mixture is agitated (e.g., by vortexing) at a controlled temperature.
- Visual observation is used to determine if the **methyl elaidate** has dissolved to form a clear solution.

Protocol (Quantitative - Shake-Flask Method for Water Solubility):

- An excess amount of **methyl elaidate** is added to a known volume of water in a flask.
- The flask is sealed and agitated at a constant temperature for an extended period (e.g., 24-48 hours) to ensure equilibrium is reached.
- The mixture is then allowed to stand to let undissolved **methyl elaidate** separate.
- A sample of the aqueous phase is carefully removed, filtered or centrifuged, and the concentration of dissolved **methyl elaidate** is determined using an analytical technique such as gas chromatography.

Purity and Composition Analysis by Gas Chromatography (GC)

Gas chromatography is a standard method to assess the purity of **methyl elaidate** and to separate it from its cis-isomer, methyl oleate.

Protocol Outline:

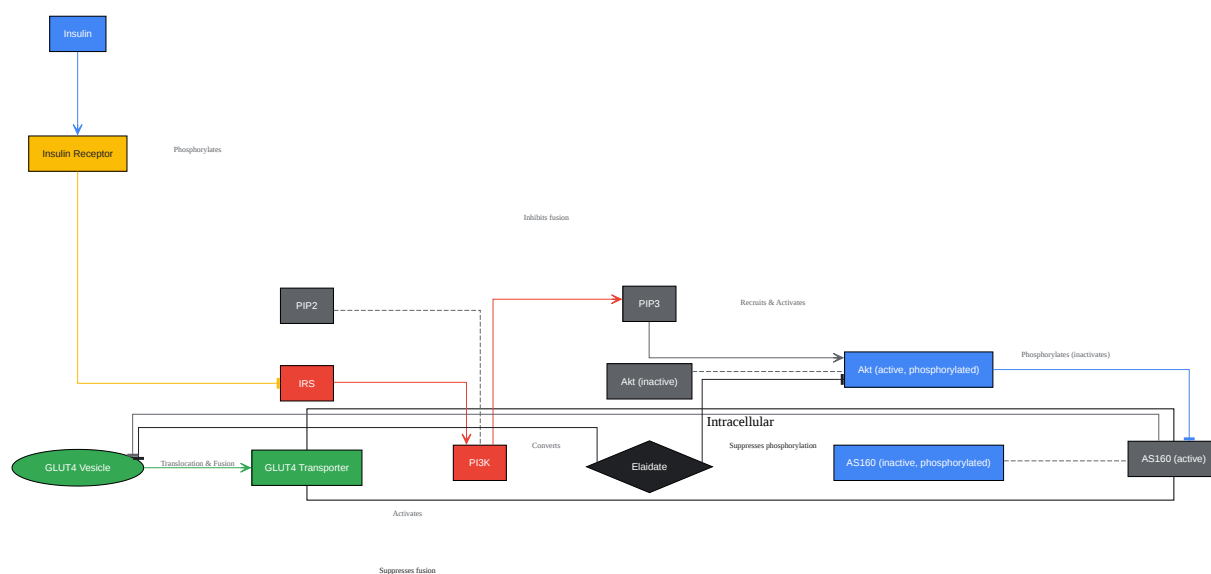
- Sample Preparation: A dilute solution of **methyl elaidate** is prepared in a suitable volatile solvent (e.g., hexane).
- GC System: A gas chromatograph equipped with a flame ionization detector (FID) and a capillary column suitable for fatty acid methyl ester (FAME) analysis (e.g., a polar stationary phase) is used.
- Injection: A small volume of the prepared sample is injected into the GC inlet.
- Separation: The components of the sample are separated based on their volatility and interaction with the stationary phase as they are carried through the column by an inert

carrier gas (e.g., helium or nitrogen).

- Detection and Quantification: The FID detects the eluting components, and the resulting chromatogram is used to determine the purity of **methyl elaidate** by comparing the area of its peak to the total area of all peaks.

Biological Signaling Involvement

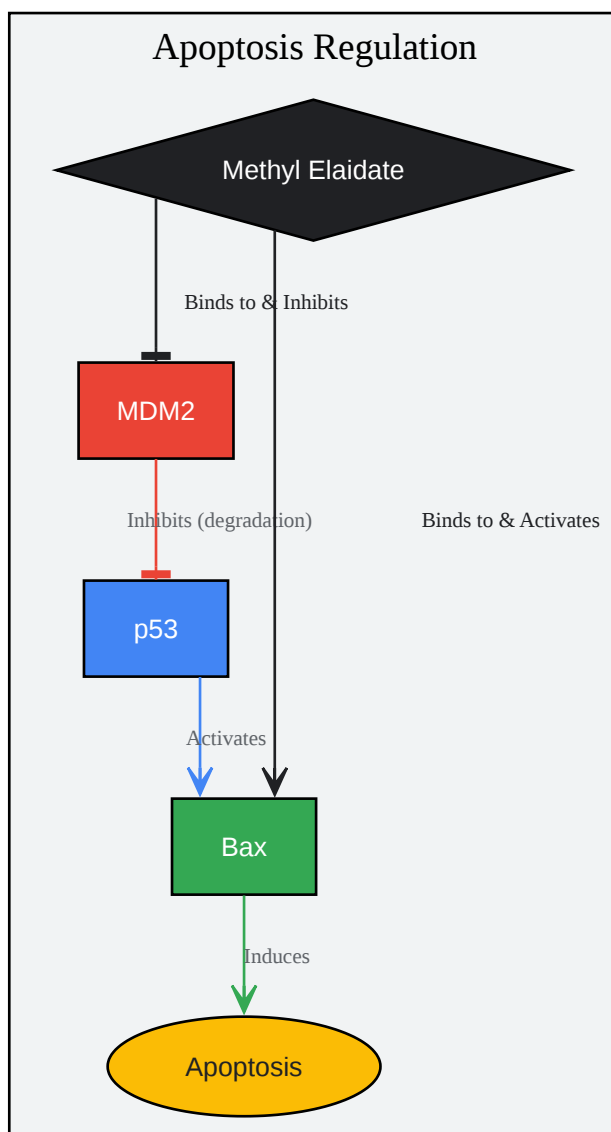
Recent studies have indicated the involvement of elaidate, the unesterified form of **methyl elaidate**, in cellular signaling pathways, particularly in the context of insulin resistance. The following diagram illustrates the proposed mechanism by which elaidate impairs insulin signaling.



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Figure 1: Proposed mechanism of elaidate-induced insulin resistance.

Additionally, in the context of oncology research, **methyl elaidate** has been identified as a potential anticancer agent. In silico studies suggest that it may induce apoptosis by interacting with key regulatory proteins.



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Figure 2: In silico model of **methyl elaidate**'s pro-apoptotic mechanism.

Conclusion

This technical guide provides a consolidated resource on the physicochemical properties of **methyl elaidate**, offering both quantitative data and procedural outlines for their experimental

determination. The inclusion of its role in cellular signaling pathways underscores its relevance beyond a simple chemical standard, highlighting its potential as a tool in metabolic and pharmacological research. The provided information is intended to support researchers, scientists, and drug development professionals in the effective utilization of **methyl elaidate** in their work.

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